

# 2-Nonylphenol molecular weight and formula

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## Compound of Interest

Compound Name: 2-Nonylphenol

Cat. No.: B085974

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## An In-depth Technical Guide to the Molecular Properties of 2-Nonylphenol

This guide provides a focused overview of the fundamental molecular characteristics of **2-Nonylphenol**, specifically its molecular weight and chemical formula. This information is essential for researchers, scientists, and professionals engaged in drug development and other scientific disciplines where precise chemical data is paramount.

## Chemical Identity and Molecular Formula

**2-Nonylphenol** is an organic compound belonging to the wider family of alkylphenols.<sup>[1]</sup> It consists of a phenol ring substituted with a nine-carbon alkyl chain (nonyl group) at the second position. The chemical formula for **2-Nonylphenol** has been consistently identified as  $C_{15}H_{24}O$ .<sup>[2][3][4][5][6][7]</sup>

It is important to note that the term "nonylphenol" can refer to a mixture of isomers where the nonyl group is attached at different positions on the phenol ring.<sup>[1]</sup> The specific isomer, **2-Nonylphenol**, has the CAS Registry Number 136-83-4.<sup>[3][6]</sup> A branched variant of **2-nonylphenol** is also referenced with the CAS Number 91672-41-2.<sup>[2][4]</sup>

## Molecular Weight

The molecular weight of a compound is a critical parameter in a vast array of chemical calculations and experimental designs. For **2-Nonylphenol**, the molecular weight is established as 220.35 g/mol.<sup>[3][7]</sup> A more precise value of 220.3505 g/mol has also been reported.<sup>[4]</sup>

## Summary of Molecular Data

For ease of reference and comparison, the core quantitative data for **2-Nonylphenol** is summarized in the table below.

| Property              | Value               |
|-----------------------|---------------------|
| Molecular Formula     | C15H24O             |
| Molecular Weight      | 220.35 g/mol [3][7] |
| CAS Number            | 136-83-4[3][6]      |
| CAS Number (Branched) | 91672-41-2[2][4]    |

Note on Experimental Protocols and Visualizations: The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. As this guide focuses on the established values of these fundamental properties, detailed experimental protocols and signaling pathway diagrams, which are not applicable to this specific topic, have been omitted.

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## References

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